

Technical Monograph: 3-Hydroxy-2-(hydroxymethyl)-1-phenylpropan-1-one

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Compound of Interest

Compound Name: 3-Hydroxy-2-(hydroxymethyl)-1-phenylpropan-1-one

CAS No.: 648416-51-7

Cat. No.: B12608477

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Executive Summary & Chemical Identity[1]

3-Hydroxy-2-(hydroxymethyl)-1-phenylpropan-1-one is a bifunctional ketone intermediate formed via the double aldol condensation of acetophenone with formaldehyde. It serves as a critical "linchpin" scaffold in organic synthesis, enabling the construction of complex heterocycles (oxetanes, pyrazoles), polyols, and functionalized polymers.

Chemical Profile

Property	Detail
IUPAC Name	3-Hydroxy-2-(hydroxymethyl)-1-phenylpropan-1-one
Common Synonyms	2-Benzoyl-1,3-propanediol; -Bis(hydroxymethyl)acetophenone
Molecular Formula	C H O
Molecular Weight	194.23 g/mol
Core Structure	Ph-C(=O)-CH(CH OH)
Key Functionality	-Hydroxy ketone (Aldol adduct), 1,3-Diol

Synthesis & Production Strategy

The synthesis of **3-hydroxy-2-(hydroxymethyl)-1-phenylpropan-1-one** relies on the controlled hydroxymethylation of acetophenone. While conceptually simple, the reaction competes with Cannizzaro reduction and polymerization, requiring precise control of stoichiometry and pH.

Core Reaction: Double Aldol Condensation

The reaction involves the enolization of acetophenone followed by the nucleophilic attack on two equivalents of formaldehyde.

Reaction Scheme:

Optimized Protocol (Base-Catalyzed)

- Reagents: Acetophenone (1.0 eq), Paraformaldehyde (2.2 eq), Potassium Carbonate (K

CO

, 0.5 eq).

- Solvent: Ethanol/Water (1:1 v/v) or DMSO (for higher solubility).
- Conditions: 40–60°C for 4–6 hours.

Step-by-Step Methodology:

- Activation: Dissolve acetophenone in ethanol/water. Add K

CO

to generate the enolate in situ.

- Addition: Slowly add paraformaldehyde (depolymerizes to HCHO in situ) to maintain a low steady-state concentration of aldehyde, minimizing Cannizzaro side reactions.
- Quenching: Neutralize with dilute HCl to pH 6–7.
- Isolation: Extract with ethyl acetate. The crude product is often an oil; purification via column chromatography (SiO₂, Hexane/EtOAc) or crystallization of the diacetate derivative is recommended for high purity.

Critical Process Parameters (CPPs)

- Stoichiometry: Excess HCHO (>3 eq) leads to the formation of the triol via a subsequent Cannizzaro reaction (Cross-Cannizzaro).
- Temperature: Temperatures >80°C promote the dehydration of the intermediate to acrylophenones (vinyl ketones), which can polymerize.
- pH Control: Strongly basic conditions (pH >11) favor the Cannizzaro disproportionation of formaldehyde.

Reactivity & Derivatization Logic

The unique structure of **3-hydroxy-2-(hydroxymethyl)-1-phenylpropan-1-one**—possessing a ketone and two primary hydroxyl groups—makes it a versatile divergent intermediate.

Cyclization to Oxetanes

The 1,3-diol motif can be cyclized to form 3-benzoyloxetane, a strained ether useful in medicinal chemistry as a carbonyl isostere or metabolic blocker.

- Reagent: Tosyl chloride (TsCl) / Pyridine, followed by intramolecular displacement.
- Mechanism: Monotosylation of one -CH

OH group followed by base-mediated attack from the second -OH.

Heterocycle Formation (Pyrazoles & Isoxazoles)

The 1,3-dicarbonyl equivalent nature of the scaffold allows for condensation with binucleophiles.

- Pyrazoles: Reaction with hydrazine (NH

NH

) yields 4-(hydroxymethyl)-3-phenyl-1H-pyrazole derivatives.

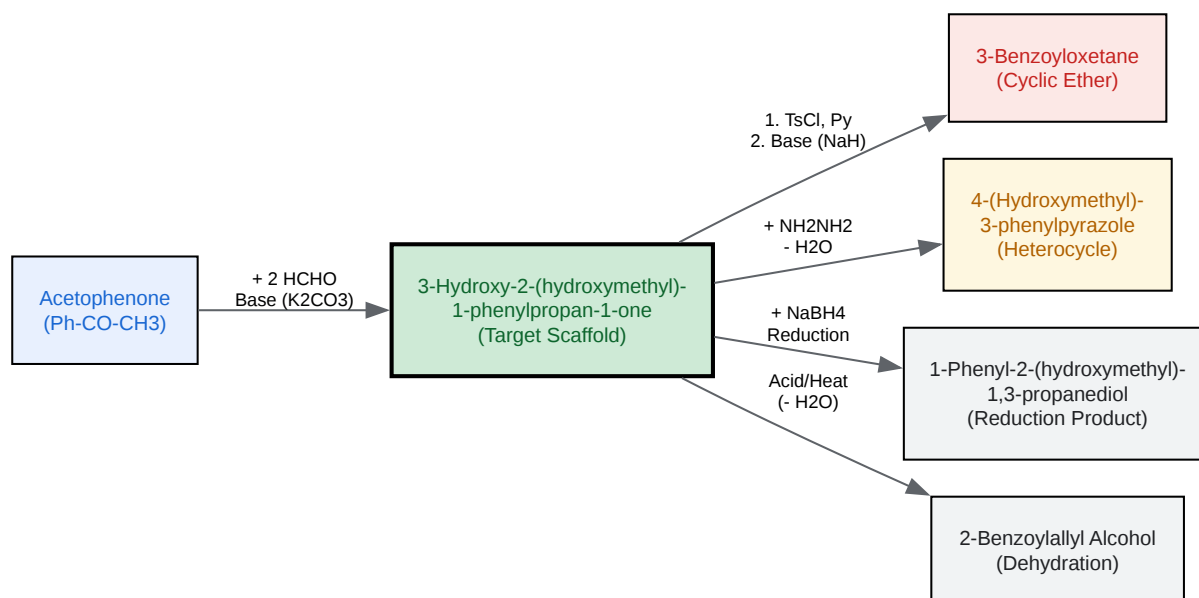
- Isoxazoles: Reaction with hydroxylamine (NH
OH).

Reduction to Triols

Reduction of the ketone moiety (e.g., with NaBH

) yields 1-phenyl-2-(hydroxymethyl)-1,3-propanediol, a chiral triol scaffold for dendrimer synthesis or as a ligand backbone.

Visualization of Reaction Pathways[2]



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Caption: Divergent synthesis pathways from the central 2-benzoyl-1,3-propanediol scaffold.

Applications in Drug Development & Materials

Medicinal Chemistry Scaffolds

- **Fragment-Based Drug Discovery (FBDD):** The oxetane derivative is increasingly used to improve the physicochemical properties (solubility, metabolic stability) of drug candidates compared to gem-dimethyl groups.
- **Cytotoxic Agents:**
 - Methylene ketones (derived via dehydration) are known Michael acceptors that can covalently modify cysteine residues in proteins, a mechanism exploited in covalent kinase inhibitors and anti-inflammatory agents.

Polymer Science

- Photoinitiators: While less common than 2-hydroxy-2-methyl-1-phenylpropan-1-one (HMPP), the bis-hydroxymethyl variant serves as a precursor for multifunctional photoinitiators that can be incorporated into the polymer backbone, reducing migration and odor (low-VOC coatings).
- Hyperbranched Polymers: The triol derivative (after reduction) acts as an AB or AB monomer for synthesizing hyperbranched polyesters.

Analytical Characterization

To ensure the integrity of the synthesized scaffold, the following spectroscopic signatures should be verified:

Technique	Expected Signal (Approximate)	Interpretation
1H NMR (CDCl ₃)	7.5–8.0 (m, 5H)	Aromatic protons (Benzoyl group).
3.8–4.2 (m, 5H)	Multiplets for -CH(OH)- and the methine proton.	
3.0–4.0 (br s, 2H)	Hydroxyl protons (-OH), exchangeable with D ₂ O.	
13C NMR	~200 ppm	Carbonyl carbon (C=O).
~60–65 ppm	Hydroxymethyl carbons (-CH ₂ -OH).	
IR Spectroscopy	~3400 cm ⁻¹ (Broad)	O-H stretch (Hydrogen bonded).
~1680 cm ⁻¹ (Strong)	C=O stretch (Aromatic ketone).	

Safety & Handling Protocols

- Hazards:** As a hydroxymethyl ketone, the compound may exhibit skin sensitizing properties. Dehydration products (vinyl ketones) are potent alkylating agents and lachrymators.
- Storage:** Store at 2–8°C under an inert atmosphere (Argon/Nitrogen) to prevent spontaneous dehydration or oxidation.
- Disposal:** Treat as hazardous organic waste. Quench reactive intermediates with aqueous bisulfite before disposal if residual formaldehyde is present.

References

- Mechanism of Aldol-Cannizzaro Reactions
 - Source: Geissman, T. A. "The Cannizzaro Reaction." Organic Reactions, Vol. 2. Wiley, 1944.
 - Context: Foundational mechanism for the reaction of aldehydes with ketones lacking alpha-protons or in excess formaldehyde.
- Synthesis of Hydroxymethyl Ketones
 - Source: "The Reaction of Acetophenone with Formaldehyde." [1][2][3] Journal of the American Chemical Society.
 - Context: Historical and mechanistic insight into the mono- vs. bis-addition of formaldehyde to acetophenone.
- Oxetanes in Medicinal Chemistry
 - Source: Wortsman, J., et al. "Oxetanes as Versatile Elements in Drug Discovery." Journal of Medicinal Chemistry, 2010.
 - Context: Application of the 1,3-diol derived oxetanes as stable, polar surrog
- Industrial Intermediates
 - Source: "2-Benzoyl-1,3-propanediol diacetate." [4] Chemical Engineering, Vol 59, 1952. [4]
 - Context: Early industrial reference to the acylated deriv

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